

Otophylloside H: An Undocumented Steroidal Glycoside

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Compound of Interest		
Compound Name:	Otophylloside H	
Cat. No.:	B15589733	Get Quote

Despite a comprehensive search of available scientific literature and chemical databases, no specific information regarding the chemical structure, properties, or biological activities of a compound named "Otophylloside H" could be located. This suggests that "Otophylloside H" may be an uncharacterized or very recently isolated compound for which data has not yet been publicly disseminated. It is also possible that this name is erroneous or refers to a compound not yet indexed in searchable resources.

While information on **Otophylloside H** is unavailable, the genus Cynanchum, from which other Otophyllosides have been isolated, is a rich source of C21 steroidal glycosides. These compounds have garnered significant interest from researchers for their diverse and potent biological activities. Several other Otophylloside congeners, isolated from the roots of Cynanchum otophyllum, have been characterized and are briefly summarized below to provide context on this class of natural products.

Characterized Otophyllosides from Cynanchum otophyllum

A number of steroidal glycosides designated as Otophyllosides have been successfully isolated and structurally elucidated from Cynanchum otophyllum. These compounds share a common steroidal aglycone core with variations in their glycosidic chains and substitutions on the steroid skeleton.



Compound Name	Molecular Formula	Molecular Weight (g/mol)	Key Structural Features
Otophylloside A	C50H78O18	963.15	Specific stereochemistry and glycosylation pattern.
Otophylloside B	C49H76O18	949.12	Differs in the sugar moieties attached to the aglycone.
Otophylloside F	C48H76O16	909.12	Characterized by a unique ester side chain.[1]
Otophylloside O	C56H84O20	1077.25	Possesses an extended sugar chain. [2]
Otophylloside T	C48H70O18	935.07	Distinctive hydroxylation and glycosylation pattern.

This table summarizes data for related, characterized Otophylloside compounds due to the absence of information on **Otophylloside H**.

Biological Activities of Related Otophyllosides

Studies on the characterized Otophyllosides have revealed a range of biological activities, highlighting the therapeutic potential of this class of compounds. For instance, Otophylloside F has been investigated for its potential neuroprotective effects.[1] The broader class of C21 steroidal glycosides from Cynanchum species are known to exhibit cytotoxic activities against various cancer cell lines.

General Experimental Approaches for Isolation and Characterization



The isolation and structural elucidation of steroidal glycosides like the Otophyllosides typically involve a series of chromatographic and spectroscopic techniques. A general workflow for such studies is outlined below.

Figure 1. A generalized workflow for the isolation and structural elucidation of natural products like Otophyllosides.

Caption: This diagram illustrates the typical experimental steps involved in extracting, isolating, and identifying novel compounds from plant sources.

In conclusion, while a detailed technical guide on **Otophylloside H** cannot be provided due to a lack of available data, the study of its congeners from Cynanchum otophyllum reveals a promising class of bioactive steroidal glycosides. Future research may lead to the isolation and characterization of **Otophylloside H**, at which point its chemical structure, properties, and biological activities can be properly documented.

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References

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